

octyl gallate measurement uncertainty analysis

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Compound Focus: Octyl Gallate

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Quantitative Data Summary for SPAs Analysis

The following table summarizes the method performance data for the simultaneous determination of Synthetic Phenolic Antioxidants (SPAs), including **Octyl Gallate** (OG), in edible oils using HPLC-UV, as reported in a validation study [1].

Antioxidant	Abbreviation	Average Recovery (%)	Relative Standard Deviation (RSD%)	Expanded Measurement Uncertainty
Propyl Gallate	PG	91.4 - 115.9	0.3 - 11.4	0.15 - 5.91
Octyl Gallate	OG	91.4 - 115.9	0.3 - 11.4	0.15 - 5.91
Dodecyl Gallate	DG	91.4 - 115.9	0.3 - 11.4	0.15 - 5.91
2,4,5-Trihydroxybutyrophenone	THBP	91.4 - 115.9	0.3 - 11.4	0.15 - 5.91
tert-Butylhydroquinone	TBHQ	91.4 - 115.9	0.3 - 11.4	0.15 - 5.91
Butylated Hydroxyanisole	BHA	91.4 - 115.9	0.3 - 11.4	0.15 - 5.91

Antioxidant	Abbreviation	Average Recovery (%)	Relative Standard Deviation (RSD%)	Expanded Measurement Uncertainty
Butylated Hydroxytoluene	BHT	91.4 - 115.9	0.3 - 11.4	0.15 - 5.91

Detailed Experimental Protocol

This protocol is adapted from the validated method for the simultaneous determination of SPAs in edible oils using HPLC-UV [1].

Sample Preparation and Extraction

- **Weigh** a representative sample of edible oil.
- **Extract** SPA residues from the oil matrix using a suitable solvent under optimized conditions. The specific solvents and steps (e.g., shaking, centrifugation) were part of the optimized method but are not detailed in the abstract.
- **Prepare** the final extract for injection into the HPLC system, which may involve filtration or dilution.

Instrumental Analysis: HPLC-UV Conditions

- **Analytical Technique:** High-Performance Liquid Chromatography (HPLC) coupled with an Ultraviolet (UV) detector.
- **Separation:** Use an optimized HPLC column and mobile phase to achieve simultaneous separation of the seven target SPAs (PG, OG, DG, THBP, TBHQ, BHA, BHT).
- **Detection:** Identify and quantify the antioxidants based on their retention times and UV absorption.

Method Validation and Uncertainty Quantification

- **Precision and Accuracy:** The method was validated by determining the recovery (%) and relative standard deviation (RSD%) for each SPA across multiple replicates. The results, as shown in the table above, confirm the method's accuracy and repeatability [1].

- **Measurement Uncertainty:** The overall measurement uncertainty was evaluated based on the precision study. The expanded uncertainty provides a range around the measurement result within which the true value is expected to lie with a high level of confidence [1].

Troubleshooting Guide & FAQs

Frequently Asked Questions

Q1: What does the "expanded uncertainty" value mean for my measurement of Octyl Gallate? The expanded uncertainty (e.g., 5.91 for OG in the study) is a quantifiable expression of the doubt surrounding the measurement result. It defines an interval around your measured value. For instance, if you measure 100 mg/kg of OG, the true value is highly likely to lie between $(100 - 5.91)$ mg/kg and $(100 + 5.91)$ mg/kg, assuming a standard level of confidence [1].

Q2: My recovery rate for Octyl Gallate is outside the 91.4-115.9% range. What could be wrong? Recoveries outside the validated range indicate a potential problem with your analytical process. Troubleshoot using the following steps:

- **Check the Calibration:** Ensure your calibration standards are prepared correctly and the calibration curve is linear and accurate.
- **Review Extraction Efficiency:** The extraction process might be incomplete. Verify that the solvent, shaking time, and steps are exactly as per the protocol.
- **Investigate Matrix Effects:** Different oil types (e.g., olive oil vs. seed oil) can cause matrix effects. Consider using a standard addition method to confirm if your sample matrix is interfering with the analysis.

Common Issues and Solutions

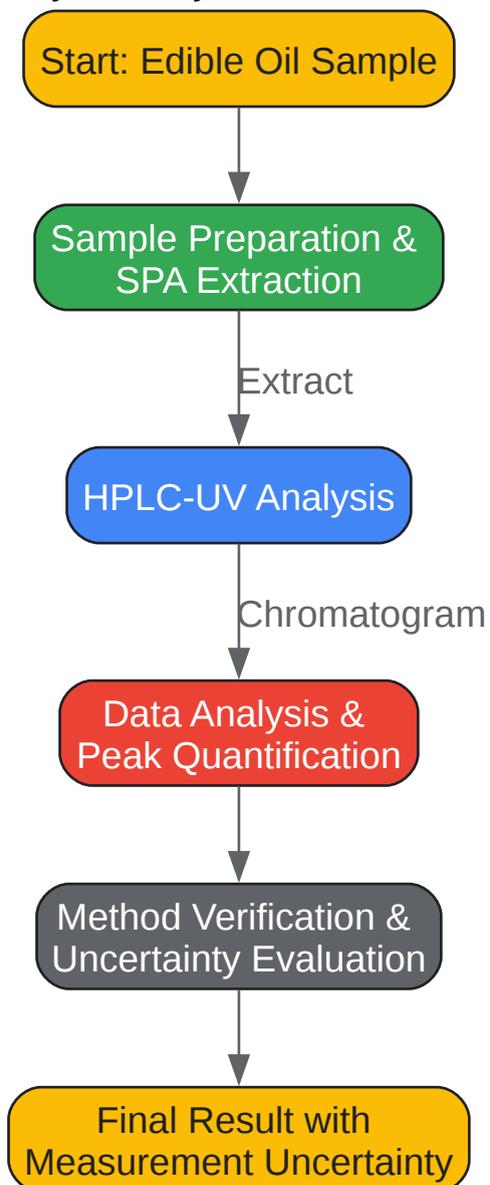
Problem	Potential Cause	Solution
Poor Chromatography	Column degradation, mobile phase issues, or sample contamination.	Re-condition or replace the HPLC column. Prepare fresh mobile phase. Filter the sample extract properly.

Problem	Potential Cause	Solution
Low Recovery for all SPAs	Inefficient extraction from the oil matrix.	Re-optimize the extraction solvent volume, type, and shaking time. Ensure proper phase separation.
High Uncertainty	Uncontrolled variability in the procedure (weighing, dilution, instrument noise).	Implement stricter control of all volumetric and weighing steps. Increase the number of replicate measurements to better quantify precision.

HPLC-UV Analysis Workflow

The following diagram illustrates the core workflow for the analysis of synthetic phenolic antioxidants, summarizing the key stages from sample preparation to final verification.

HPLC-UV Analysis of Synthetic Phenolic Antioxidants



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References

1. Method validation and measurement uncertainty for the ... [pubmed.ncbi.nlm.nih.gov]

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